

An In-depth Technical Guide to the Physicochemical Properties of 2-Aminobiphenyl

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Compound of Interest

Compound Name: 2'-Aminobiphenyl-2-ol

Cat. No.: B15367749

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Important Note on the Target Compound:

Extensive searches for the physicochemical properties of **2'-Aminobiphenyl-2-ol** did not yield sufficient experimental data to compile a comprehensive technical guide. This compound appears to be not widely studied, and its specific properties are not readily available in public chemical databases.

Therefore, this guide provides a detailed analysis of the closely related and well-characterized compound, 2-Aminobiphenyl (also known as 2-phenylaniline). It is crucial to note that 2-Aminobiphenyl is a different molecule, lacking the hydroxyl group of **2'-Aminobiphenyl-2-ol**. The information presented here is for a structurally similar compound and should be used as a reference with this important distinction in mind.

This technical guide provides a comprehensive overview of the core physicochemical properties of 2-Aminobiphenyl, intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties of 2-Aminobiphenyl

The following table summarizes the key physicochemical properties of 2-Aminobiphenyl.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₁ N	[1][2]
Molecular Weight	169.22 g/mol	[1][2]
Appearance	Colorless to purple crystalline solid.[1][3] Aged samples can appear black.[3][4]	
Melting Point	47-50 °C	[1][5]
Boiling Point	299 °C	[1][5]
Solubility	Insoluble in water.[3][5] Soluble in alcohol, ether, and benzene.[1][3] Slightly soluble in chloroform, ethyl acetate, and methanol.	
pKa	3.82 (at 22 °C)	
LogP	2.84	
Vapor Density	5.8 (vs air)	[5]
Flash Point	>110 °C	[3]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below.

1. Melting Point Determination (Capillary Method)

The melting point of a solid organic compound can be determined using a capillary tube method with an apparatus such as a Mel-Temp or a Thiele tube.[6]

- **Sample Preparation:** A small amount of the dry, crystalline 2-Aminobiphenyl is finely powdered and packed into a capillary tube to a height of about 3 mm.[7]

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which allows for controlled heating of the sample.^[7]^[8] The apparatus typically includes a heating block, a thermometer, and a magnifying lens for observation.^[7]
- **Measurement:**
 - A preliminary rapid heating can be performed to determine an approximate melting range.^[6]
 - For an accurate measurement, a fresh sample is heated slowly, at a rate of no more than 2°C per minute, as the temperature approaches the expected melting point.^[6]^[7]
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.^[9]
 - The temperature at which the entire sample has melted into a clear liquid is recorded as the end of the melting range.^[9]
- **Purity Indication:** A pure compound typically exhibits a sharp melting point range of 1-2°C.^[7] A broader melting range may indicate the presence of impurities.^[6]

2. LogP (Octanol-Water Partition Coefficient) Determination (Shake-Flask Method)

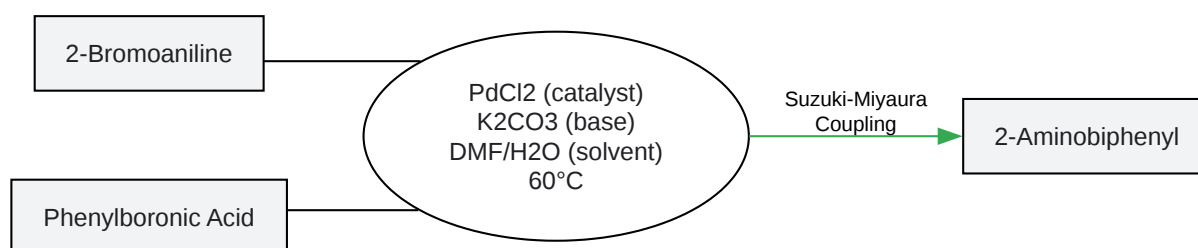
The LogP value, a measure of a compound's lipophilicity, is experimentally determined using the shake-flask method, which is considered the gold standard.^[10]

- **Materials:**
 - n-Octanol (pre-saturated with water)
 - Water or a suitable buffer solution (e.g., PBS pH 7.4), pre-saturated with n-octanol^[11]^[12]
 - A stock solution of 2-Aminobiphenyl of known concentration.
- **Procedure:**
 - A small aliquot of the 2-Aminobiphenyl stock solution is added to a mixture of the mutually saturated n-octanol and aqueous phases.^[11]

- The mixture is agitated (e.g., using a rotator) for a sufficient time (e.g., 1 hour) to allow for the compound to partition between the two phases and reach equilibrium.[11]
- The mixture is then centrifuged to ensure complete separation of the n-octanol and aqueous layers.
- The concentration of 2-Aminobiphenyl in each phase is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.[12][13]
- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration of the analyte in the n-octanol phase to its concentration in the aqueous phase.[14] The LogP is the base-10 logarithm of this value.[14]

Synthesis Pathway Visualization

A common method for the synthesis of 2-Aminobiphenyl is the Suzuki-Miyaura coupling reaction. The following diagram illustrates this synthetic workflow.



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Caption: Suzuki-Miyaura synthesis of 2-Aminobiphenyl.

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